

(S)-(-)-3-(Benzoylthio)-2-methylpropanoic acid chemical structure

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Compound of Interest

Compound Name: (S)-(-)-3-(Benzoylthio)-2-methylpropanoic acid

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An In-depth Technical Guide to (S)-(-)-3-(Benzoylthio)-2-methylpropanoic Acid

This technical guide provides a comprehensive overview of **(S)-(-)-3-(Benzoylthio)-2-methylpropanoic acid**, a chiral organic compound of significant interest in pharmaceutical synthesis. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical structure, properties, synthesis, and its primary application as a key intermediate.

Chemical Structure and Properties

(S)-(-)-3-(Benzoylthio)-2-methylpropanoic acid is a carboxylic acid containing a benzoylthio group and a chiral center at the second carbon of the propanoic acid chain. Its specific levorotatory stereoisomer is crucial for its application in the synthesis of certain pharmaceuticals.

Chemical Identifiers

Identifier	Value
CAS Number	72679-02-8
Molecular Formula	C ₁₁ H ₁₂ O ₃ S
Molecular Weight	224.28 g/mol
SMILES	C(O)(=O)--INVALID-LINK-- CSC(=O)C1=CC=CC=C1
InChI Key	BCAYPPFBOJCRPN-MRVPVSSYSA-N

Physicochemical Properties

Property	Value
Melting Point	61-63 °C
Boiling Point	367.5 ± 34.0 °C (Predicted)
Appearance	White to off-white solid
Solubility	Soluble in chloroform, ethanol, and methanol

Synthesis

The synthesis of **(S)-(-)-3-(Benzoylthio)-2-methylpropanoic acid** is a two-step process that begins with the formation of a racemic mixture, followed by a chemical resolution to isolate the desired (S)-enantiomer. The following protocols are based on established methods.[\[1\]](#)

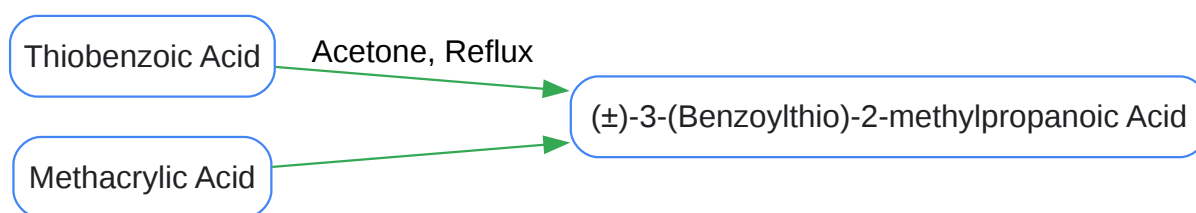
Synthesis of Racemic (±)-3-(Benzoylthio)-2-methylpropanoic Acid

A common method for the synthesis of the racemic mixture involves the reaction of thiobenzoic acid with methacrylic acid.[\[1\]](#)

Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, dissolve thiobenzoic acid and methacrylic acid in acetone.

- **Reaction Conditions:** The reaction mixture is heated to reflux and maintained at this temperature for approximately 5 hours.[1]
- **Work-up:** After the reaction is complete, the acetone is removed under reduced pressure. The resulting residue is partitioned between hexane and water.
- **Isolation:** The hexane layer, containing the product, is separated and cooled to 0-5 °C to induce crystallization.
- **Purification:** The crystalline precipitate of (±)-3-(benzoylthio)-2-methylpropanoic acid is collected by filtration and dried.



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Synthesis of Racemic Mixture

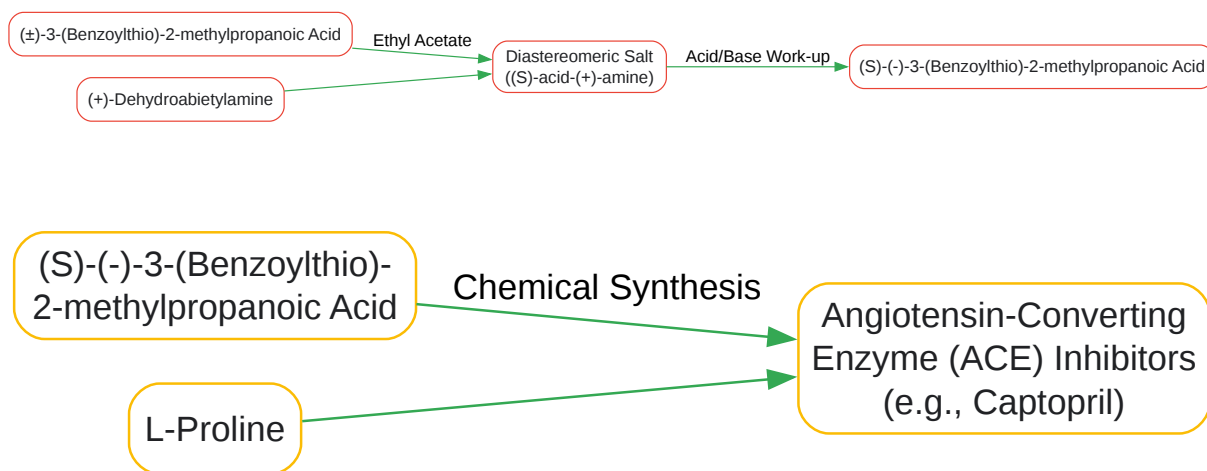
Resolution of (±)-3-(Benzoylthio)-2-methylpropanoic Acid

The separation of the enantiomers is achieved by forming diastereomeric salts with a chiral resolving agent, typically (+)-dehydroabietylamine.[1]

Experimental Protocol:

- **Salt Formation:** The racemic (±)-3-(benzoylthio)-2-methylpropanoic acid is dissolved in a suitable solvent such as ethyl acetate. A solution of (+)-dehydroabietylamine in the same solvent is added.
- **Crystallization:** The mixture is allowed to stand, promoting the crystallization of the less soluble diastereomeric salt, which is the salt of the desired (S)-enantiomer.

- Isolation of Diastereomeric Salt: The crystalline salt is collected by filtration. It may be recrystallized to improve chiral purity.
- Liberation of the (S)-Enantiomer: The purified diastereomeric salt is treated with an acid (e.g., HCl) to protonate the carboxylic acid and a base (e.g., NaOH) to neutralize the resolving agent.
- Extraction and Isolation: The liberated **(S)-(-)-3-(Benzoylthio)-2-methylpropanoic acid** is extracted with an organic solvent, and the solvent is evaporated to yield the pure product.



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References

- 1. US4559178A - Resolution of 3-benzoylthio-2-methyl-propanoic acid with (+)-dehydroabietylamine - Google Patents [patents.google.com]
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